

synonyms and alternative names for 2-Amino-5-ethylphenol hydrochloride

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Compound of Interest

Compound Name: 2-Amino-5-ethylphenol
hydrochloride

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An In-depth Technical Guide to 2-Amino-5-ethylphenol Hydrochloride

This technical guide provides a comprehensive overview of **2-Amino-5-ethylphenol hydrochloride**, a chemical compound of interest to researchers, scientists, and professionals in drug development and fine chemical synthesis. This document details its nomenclature, physicochemical properties, experimental protocols for its synthesis, purification, and analysis, as well as its key applications.

Nomenclature and Identification

2-Amino-5-ethylphenol hydrochloride is a salt of an aromatic amine and phenol. Accurate identification is crucial for scientific research and chemical synthesis.

Synonyms and Alternative Names:

- 6-Amino-m-ethylphenol hydrochloride[1]
- Phenol, 2-amino-5-ethyl-, hydrochloride (1:1)[2]
- 2-amino-5-ethylphenol;hydrochloride[3]
- Colorex AEP[4]

- 2-azanyl-5-ethyl-phenol hydrochloride

Key Identifiers:

Identifier	Value
CAS Number	149861-22-3[1][3][5]
Molecular Formula	C ₈ H ₁₂ ClNO[1]
Molecular Weight	173.64 g/mol [1][3][5]
IUPAC Name	2-amino-5-ethylphenol;hydrochloride[3]
InChI	InChI=1S/C8H11NO.ClH/c1-2-6-3-4-7(9)8(10)5-6;/h3-5,10H,2,9H2,1H3;1H[3]
InChI Key	SZAJCDAIQPZDSA-UHFFFAOYSA-N[3]
SMILES	CCC1=CC(=C(C=C1)N)O.Cl[1][3]

Physicochemical Properties

A summary of the key physicochemical properties of **2-Amino-5-ethylphenol hydrochloride** is presented below. These properties are essential for its handling, storage, and application in experimental settings.

Property	Value	Source(s)
Appearance	White to off-white crystalline powder.	[5]
Melting Point	>163°C (decomposes)	[6]
Approximately 180-185°C (decomposes)	[5]	
Boiling Point	Not applicable (decomposes before boiling)	[5]
Solubility	Soluble in water and ethanol; slightly soluble in neutral solvents.	[5]
Purity	≥98% (HPLC)	[1][5]
Storage	4°C, stored under nitrogen, away from moisture.	[1]

Experimental Protocols

Detailed methodologies for the synthesis, purification, and analysis of **2-Amino-5-ethylphenol hydrochloride** are provided in this section. These protocols are based on established chemical principles and data from analogous compounds.

Synthesis of 2-Amino-5-ethylphenol Hydrochloride

The synthesis of **2-Amino-5-ethylphenol hydrochloride** is typically achieved through the reaction of 2-amino-5-ethylphenol with hydrochloric acid.[3] A general procedure is outlined below:

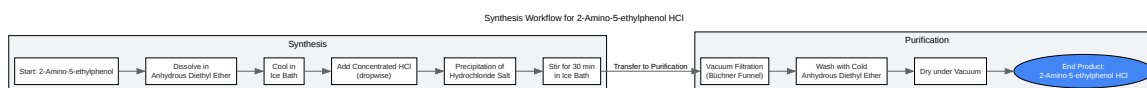
Materials:

- 2-Amino-5-ethylphenol
- Concentrated Hydrochloric Acid (HCl)

- Anhydrous diethyl ether (or other suitable organic solvent)
- Magnetic stirrer and stir bar
- Ice bath
- Büchner funnel and filter paper
- Vacuum flask

Procedure:

- Dissolve a known quantity of 2-amino-5-ethylphenol in a minimal amount of anhydrous diethyl ether in a flask equipped with a magnetic stir bar.
- Cool the solution in an ice bath with continuous stirring.
- Slowly add a stoichiometric equivalent of concentrated hydrochloric acid dropwise to the cooled solution. The hydrochloride salt will precipitate out of the solution.
- Continue stirring in the ice bath for an additional 30 minutes to ensure complete precipitation.
- Collect the precipitated solid by vacuum filtration using a Büchner funnel.
- Wash the collected solid with a small amount of cold, anhydrous diethyl ether to remove any unreacted starting material or impurities.
- Dry the purified **2-Amino-5-ethylphenol hydrochloride** product under vacuum.



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Caption: A typical workflow for the synthesis and purification of **2-Amino-5-ethylphenol hydrochloride**.

Purification by Recrystallization

For higher purity, recrystallization can be employed. The choice of solvent is critical for effective purification.

Materials:

- Crude **2-Amino-5-ethylphenol hydrochloride**
- Recrystallization solvent (e.g., ethanol, isopropanol, or a water/ethanol mixture)
- Erlenmeyer flask
- Hot plate with magnetic stirring
- Büchner funnel and filter paper
- Vacuum flask

Procedure:

- Place the crude **2-Amino-5-ethylphenol hydrochloride** in an Erlenmeyer flask.

- Add a minimal amount of the chosen recrystallization solvent.
- Gently heat the mixture on a hot plate with stirring until the solid completely dissolves. Add more solvent in small portions if necessary to achieve full dissolution at the boiling point.
- If insoluble impurities are present, perform a hot gravity filtration.
- Allow the hot, clear solution to cool slowly to room temperature.
- Once at room temperature, place the flask in an ice bath for at least 30 minutes to maximize crystal formation.
- Collect the purified crystals by vacuum filtration.
- Wash the crystals with a small amount of ice-cold recrystallization solvent.
- Dry the crystals under vacuum.

Analytical Methods: High-Performance Liquid Chromatography (HPLC)

HPLC is a standard method for assessing the purity of **2-Amino-5-ethylphenol hydrochloride**. While a specific method for this exact compound is not readily available in public literature, a general method for aminophenol analysis can be adapted.

Instrumentation:

- HPLC system with a UV detector
- C18 reverse-phase column (e.g., Primesep 100)

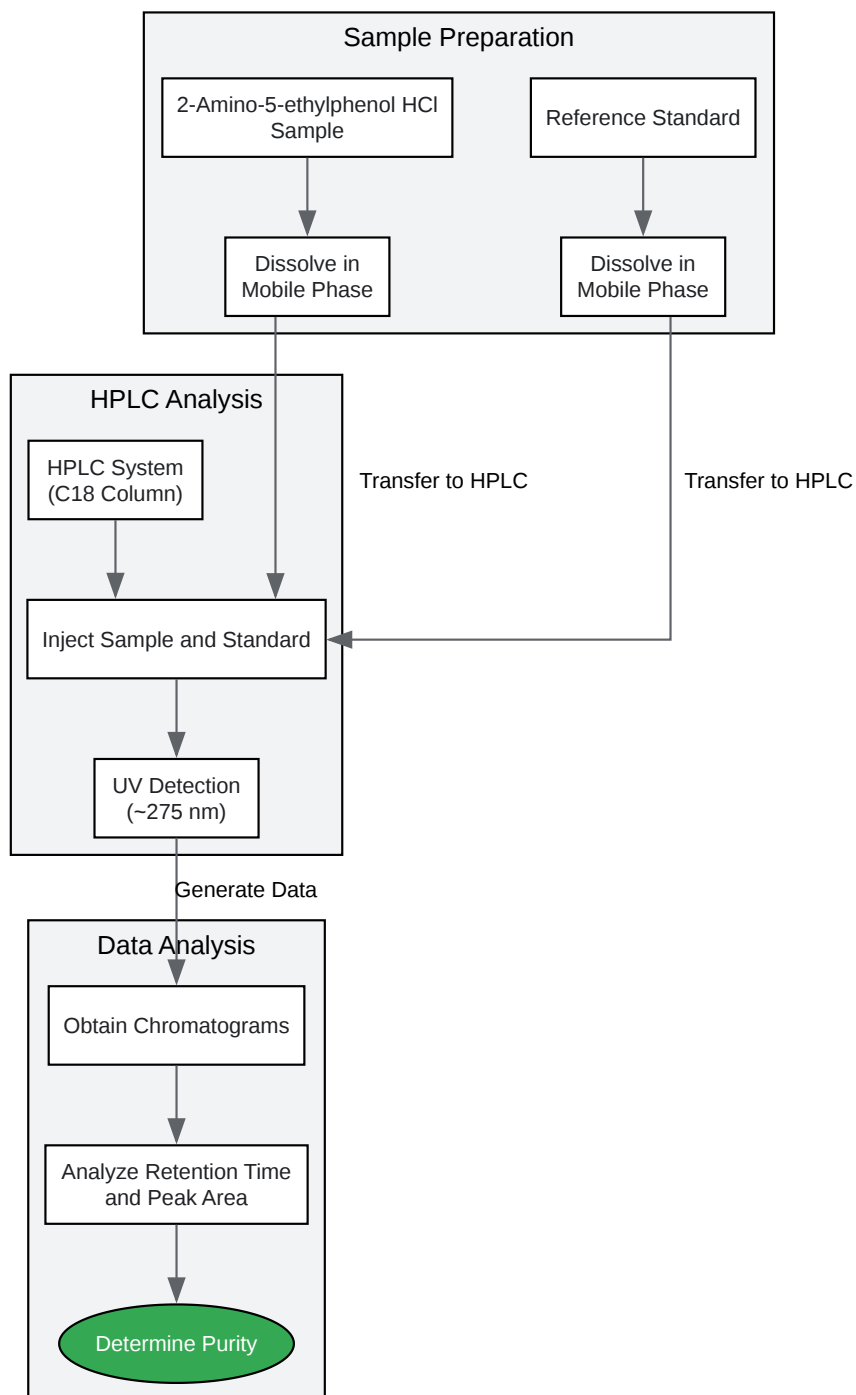
Mobile Phase:

- A mixture of water, acetonitrile (MeCN), and an acid buffer (e.g., sulfuric acid or perchloric acid). The exact ratio should be optimized for best separation.

Procedure:

- Prepare a standard solution of **2-Amino-5-ethylphenol hydrochloride** of known concentration in the mobile phase.
- Prepare the sample solution by dissolving the synthesized product in the mobile phase.
- Set the UV detector to a wavelength of approximately 275 nm (this may need optimization).
- Inject the standard and sample solutions into the HPLC system.
- Analyze the resulting chromatograms to determine the retention time and peak area of the compound, which allows for purity assessment.

General HPLC Analysis Workflow

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Caption: A generalized workflow for the purity analysis of **2-Amino-5-ethylphenol hydrochloride** using HPLC.

Applications and Biological Relevance

2-Amino-5-ethylphenol hydrochloride is primarily utilized as an intermediate in the synthesis of various organic compounds.[5] Its key applications include:

- **Dye Industry:** It serves as a precursor in the manufacturing of certain dyes.[5]
- **Pharmaceuticals and Agrochemicals:** The reactive amino and phenolic groups make it a valuable building block in the synthesis of more complex molecules for potential use in pharmaceuticals and agrochemicals.[5]

Currently, there is limited publicly available information directly linking **2-Amino-5-ethylphenol hydrochloride** to specific biological signaling pathways. Its relevance in drug development is primarily as a synthetic intermediate rather than a bioactive agent itself. Further research is needed to explore any potential biological activities of this compound.

Safety and Handling

2-Amino-5-ethylphenol hydrochloride should be handled with care in a laboratory setting. It is advisable to consult the Safety Data Sheet (SDS) for detailed safety information. General precautions include:

- Working in a well-ventilated area or under a fume hood.
- Wearing appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat.
- Avoiding inhalation of dust and contact with skin and eyes.
- Storing the compound in a cool, dry place away from incompatible materials.

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